

Application Note: Analytical Characterization of 1-(3-Methoxypropyl)-4-Piperidinol

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Compound of Interest

Compound Name: 1-(3-Methoxypropyl)-4-Piperidinol

CAS No.: 1225518-03-5

Cat. No.: B2467642

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Executive Summary

1-(3-Methoxypropyl)-4-piperidinol (CAS: 1225518-03-5) is a critical bicyclic intermediate, most notably utilized in the synthesis of high-affinity 5-HT₄ receptor agonists such as Prucalopride.

The Analytical Challenge: Unlike many pharmaceutical intermediates, this molecule lacks a conjugated

-system (aromatic ring), rendering standard UV-Vis detection (254 nm) ineffective. Furthermore, the basicity of the tertiary amine (predicted pK_a

9.5) creates peak tailing issues on traditional silica-based columns due to silanol interactions.

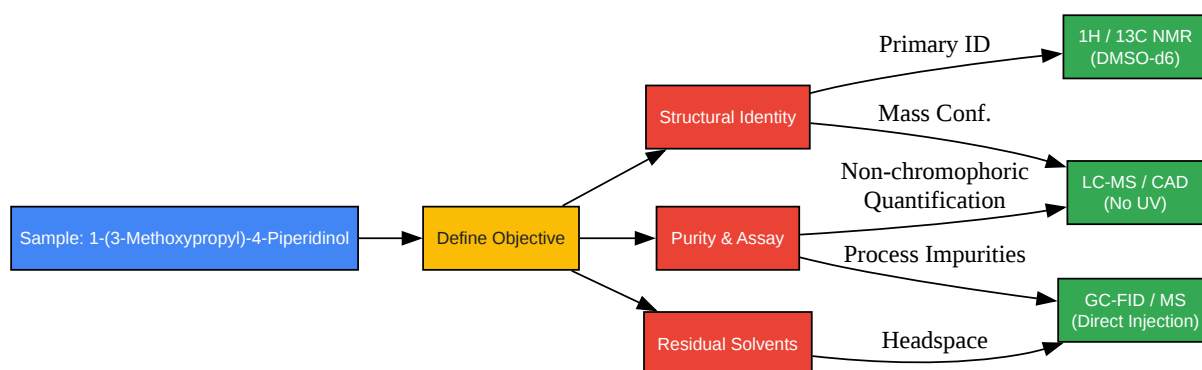
This protocol details a Universal Detection Strategy using LC-MS/CAD for purity and GC-FID for volatile impurity profiling, ensuring robust quantification where standard UV methods fail.

Physicochemical Profile & Critical Quality Attributes (CQA)

Property	Specification / Value	Relevance
CAS Number	1225518-03-5	Identity verification
Formula		Molecular Weight: 173.25 g/mol
Structure	Piperidine ring with 4-OH and N-propyl-methoxy tail	No UV Chromophore
Solubility	High in Water, MeOH, DCM; Low in Hexane	Reverse Phase (RP) compatible
Basicity	Tertiary Amine (pKa 9.2 - 9.8)	Requires pH-modified mobile phase
Boiling Point	250°C (Predicted)	GC-amenable

Analytical Strategy Workflow

The following decision tree illustrates the logic for selecting the appropriate method based on the analytical objective (Identity vs. Purity vs. Residuals).



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Figure 1: Analytical decision matrix emphasizing the shift away from UV detection due to the molecule's lack of chromophores.

Protocol A: LC-MS/CAD Purity Assessment

Objective: Quantify purity and identify non-volatile impurities (e.g., oxidation products, salts).

Why this method? Since the analyte has no UV absorption above 210 nm, Charged Aerosol Detection (CAD) or Mass Spectrometry (MS) is mandatory for accurate mass balance.

Instrument Configuration

- System: UHPLC coupled with Single Quad MS (ESI+) and CAD.
- Column: Waters XBridge BEH C18 (mm, 2.5 μ m).
 - Expert Insight: We select a Hybrid Ethylene Bridged (BEH) particle. Standard silica columns will suffer from severe peak tailing due to the interaction between the basic piperidine nitrogen and residual silanols. The BEH particle is stable at high pH, allowing us to run at pH 10 if needed to deprotonate the amine for better peak shape, though low pH is preferred for MS sensitivity.

Method Parameters

Parameter	Setting	Rationale
Mobile Phase A	0.1% Formic Acid in Water	Low pH ensures amine protonation () for MS sensitivity.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic modifier.
Flow Rate	0.4 mL/min	Optimal for ESI efficiency.
Gradient	5% B (0-1 min)	Retains polar amine early, elutes hydrophobic impurities later.
	95% B (8 min)	
Column Temp	40°C	Reduces viscosity, improves mass transfer.
Detection	MS: ESI+, Scan 100-500 m/zCAD: Power Function 1.0	CRITICAL: Do not rely on UV 210 nm (Signal-to-Noise will be poor).

System Suitability Criteria (Self-Validating)

- S/N Ratio: > 100 for the main peak in CAD/MS.
- Tailing Factor:

 . (If

 , increase buffer strength or switch to High pH ammonium bicarbonate buffer).
- Retention Time Precision: RSD < 0.5% (n=6).

Protocol B: Structural Identification (NMR)

Objective: Confirm the regiochemistry of the methoxypropyl chain and the 4-hydroxyl group.

Sample Preparation[1]

- Solvent: DMSO-
or CDCl₃
(DMSO is preferred if the hydrochloride salt is being analyzed).
- Concentration: 10-15 mg in 0.6 mL.

Key Spectral Assignments (¹H NMR, 400 MHz)

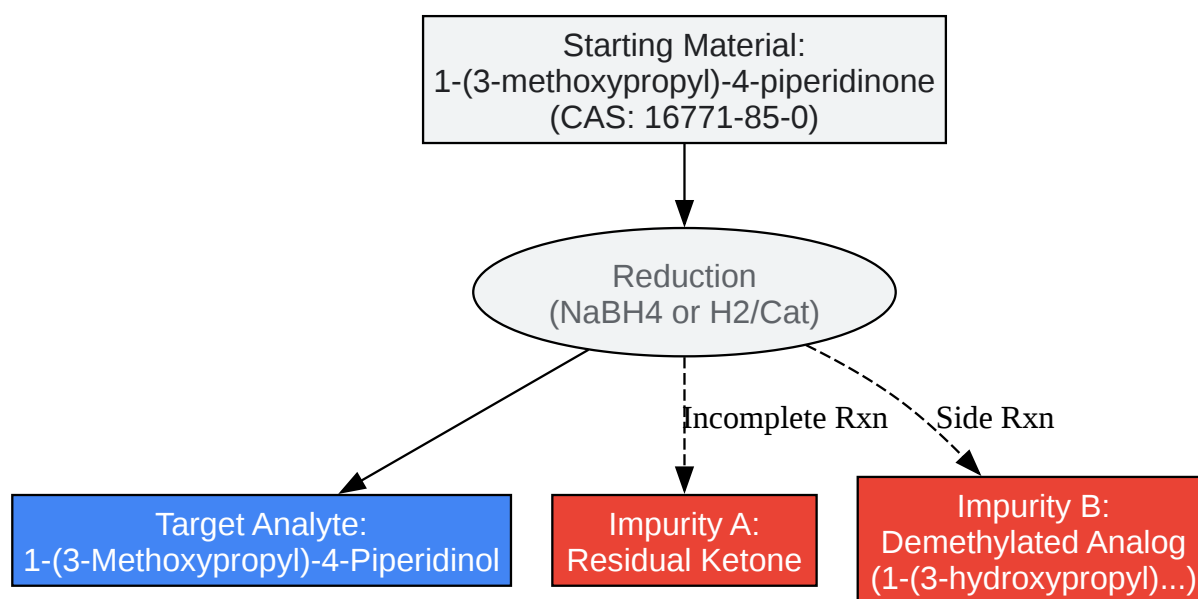
The spectrum should display distinct regions confirming the "Tail" and the "Ring".

- Methoxy Group: Singlet (
ppm, 3H).
- Propyl Linker:
 - Triplet (
ppm, 2H) adjacent to Oxygen.
 - Multiplet (
ppm, 2H) central methylene.
 - Triplet/Multiplet (
ppm, 2H) adjacent to Nitrogen.
- Piperidine Ring:
 - Multiplet (
ppm, 1H) at C4 (methine attached to OH).
 - Broad signals (
ppm) for ring methylenes.

Note: If the starting material (1-(3-methoxypropyl)-4-piperidinone) is present as an impurity, look for the disappearance of the C4 methine signal and the appearance of a symmetrical ring pattern typical of the ketone.

Impurity Profiling & Synthesis Context

Understanding the synthesis pathway allows for targeted impurity monitoring.



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Figure 2: Synthesis pathway highlighting potential impurities. The residual ketone is the most probable impurity if the reduction is incomplete.

Impurity Monitoring:

- Residual Ketone: Monitor via GC-MS (m/z 171) or LC-MS (m/z 172). It will be less polar and elute after the alcohol in RP-HPLC.
- Demethylated Analog: Monitor via LC-MS (m/z 160). This is more polar and will elute before the main peak.

References

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